

4-Chlorobutanamide chemical structure and molecular weight

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Compound of Interest

Compound Name: 4-Chlorobutanamide

Cat. No.: B1293659

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An In-depth Technical Guide to **4-Chlorobutanamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chlorobutanamide**, a versatile chemical intermediate. The document details its chemical structure, molecular weight, and other physicochemical properties. It also includes information on its synthesis, potential applications in drug development, and relevant experimental protocols.

Chemical Structure and Properties

4-Chlorobutanamide is a derivative of butanamide with a chlorine atom substituted at the 4-position. Its chemical structure is as follows:

Chemical Formula: C4H8CINO

IUPAC Name: 4-chlorobutanamide[1]

CAS Number: 2455-04-1[1][2]

The presence of both a reactive chlorine atom and an amide functional group makes it a useful building block in organic synthesis.

Quantitative Data



A summary of the key quantitative data for **4-Chlorobutanamide** is presented in the table below for easy reference and comparison.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| Molecular Weight | 121.56 g/mol | [1] |
| Molecular Formula | C ₄ H ₈ CINO | [1] |
| Melting Point | 99-100 °C | |
| Boiling Point | 294.8 °C at 760 mmHg | _ |
| Density | 1.138 g/cm ³ | _ |
| SMILES | C(CC(=O)N)CCI | _ |
| InChI | InChI=1S/C4H8CINO/c5-3-1-2- 4(6)7/h1-3H2,(H2,6,7) | |
| InChI Key | XYOXIERJKILWCG- UHFFFAOYSA-N | [1] |

Synthesis and Applications

4-Chlorobutanamide serves as a key intermediate in the synthesis of various organic compounds. One of its notable applications is in the pharmaceutical industry. For instance, it is a precursor in the synthesis of certain therapeutic agents. Its derivatives have been explored for their potential biological activities, including as monoamine oxidase (MAO) inhibitors, suggesting possible applications in neuropharmacology.[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of chemical compounds are critical for reproducibility and further research. Below are representative protocols for the synthesis and analysis of **4-Chlorobutanamide**.

Synthesis of 4-Chlorobutanamide from 4-Chlorobutanoyl Chloride



This protocol describes a common method for synthesizing **4-Chlorobutanamide** via the amidation of 4-chlorobutanoyl chloride.[1]

Materials:

- · 4-Chlorobutanoyl chloride
- Aqueous ammonia (concentrated)
- Dichloromethane (or other suitable organic solvent)
- Saturated sodium bicarbonate solution
- Brine
- · Anhydrous magnesium sulfate or sodium sulfate
- · Round-bottom flask
- · Magnetic stirrer
- · Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath, place a
 desired volume of concentrated aqueous ammonia.
- Slowly add 4-chlorobutanoyl chloride to the stirred ammonia solution using a dropping funnel. The reaction is exothermic, so maintain a low temperature.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours.
- Transfer the mixture to a separatory funnel and extract the product with dichloromethane.



- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator to yield crude 4-Chlorobutanamide.
- The crude product can be further purified by recrystallization.

Spectroscopic Analysis

For the structural confirmation and purity assessment of **4-Chlorobutanamide**, standard spectroscopic techniques are employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: Provides information about the number of different types of protons, their chemical environment, and their connectivity.
- ¹³C NMR: Shows the number of different carbon atoms in the molecule.

Infrared (IR) Spectroscopy:

 Used to identify the presence of key functional groups, such as the amide C=O and N-H stretches, and the C-Cl bond.

Visualizations

The following diagrams illustrate key workflows related to **4-Chlorobutanamide**.





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Caption: Synthetic workflow for **4-Chlorobutanamide**.

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References

- 1. Buy 4-Chlorobutanamide | 2455-04-1 [smolecule.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
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